

Application Notes and Protocols: Dissolving and Storing WKYMVm Peptide

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Compound of Interest

Compound Name: WKYMVm

Cat. No.: B1630568

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Introduction

WKYMVm is a synthetic hexapeptide (Trp-Lys-Tyr-Met-Val-D-Met) that acts as a potent agonist for formyl peptide receptors (FPRs), particularly FPR1, FPR2, and FPR3.^{[1][2]} These G protein-coupled receptors are primarily expressed on immune cells and are involved in a variety of physiological and pathological processes, including inflammation, immune response, and angiogenesis.^{[3][4]} **WKYMVm** has been shown to induce chemotaxis, calcium mobilization, and superoxide production in neutrophils and monocytes. Due to its diverse biological activities, **WKYMVm** is a valuable tool in immunological and cancer research, as well as in studies on wound healing and inflammatory diseases. Proper handling, including dissolution and storage, is critical to maintain the peptide's stability and ensure experimental reproducibility.

Physicochemical Properties

- Amino Acid Sequence: Trp-Lys-Tyr-Met-Val-D-Met-NH₂
- Molecular Formula: C₄₁H₆₁N₉O₇S₂
- Molecular Weight: 856.11 g/mol
- Appearance: Lyophilized white powder

Quantitative Data Summary

The following table summarizes the solubility of **WKYMVm** in various solvents. It is recommended to test the solubility of a small amount of the peptide before dissolving the entire sample.

Solvent	Reported Solubility	Notes
Water	0.60 - 2 mg/mL	The recommended primary solvent.
DMSO (Dimethyl Sulfoxide)	30 mg/mL	Use for highly hydrophobic peptides; may be toxic to some cells.
DMF (Dimethylformamide)	30 mg/mL	An alternative organic solvent.
Ethanol	30 mg/mL	Can be used as a solvent.
Ethanol:PBS (pH 7.2) (1:4)	0.20 mg/mL	A buffered solution for biological experiments.
Acetonitrile	Soluble	Used in some experimental preparations.

Protocols

This protocol describes the steps for dissolving the lyophilized **WKYMVm** peptide to create a stock solution.

Materials:

- **WKYMVm** peptide (lyophilized powder)
- Sterile, distilled water or sterile phosphate-buffered saline (PBS), pH 7.2
- Sterile, polypropylene microcentrifuge tubes
- Pipettors and sterile, low-retention pipette tips
- Vortex mixer

- Optional: Sonicator

Procedure:

- **Equilibration:** Before opening, allow the vial of lyophilized **WKYMVm** to equilibrate to room temperature for 15-20 minutes. This prevents condensation from forming inside the vial, which can degrade the peptide.
- **Centrifugation:** Briefly centrifuge the vial to ensure that all the lyophilized powder is at the bottom.
- **Solvent Addition:** Carefully add the desired volume of sterile water or PBS to the vial to achieve the target concentration (e.g., for a 1 mg/mL stock solution in 1 mL of solvent).
- **Dissolution:** Gently vortex the vial to dissolve the peptide. If the peptide does not readily dissolve, sonication for a few seconds may aid in dissolution.
- **Aliquotting:** Once the peptide is completely dissolved, aliquot the stock solution into smaller, single-use volumes in sterile polypropylene microcentrifuge tubes. This is crucial to avoid repeated freeze-thaw cycles, which can lead to peptide degradation.

Proper storage is essential to maintain the integrity and activity of the **WKYMVm** peptide.

Lyophilized Peptide:

- **Long-term storage:** Store the lyophilized peptide at -20°C or -80°C in a desiccator, protected from light. Under these conditions, the peptide should be stable for several years.
- **Short-term storage:** Lyophilized peptide can be stored at 4°C for short periods.

Peptide Solutions:

- **Long-term storage:** For long-term storage, aliquots of the stock solution should be stored at -80°C, where they can be stable for up to 6 months.
- **Short-term storage:** For short-term use, aliquots can be stored at -20°C for up to one month.

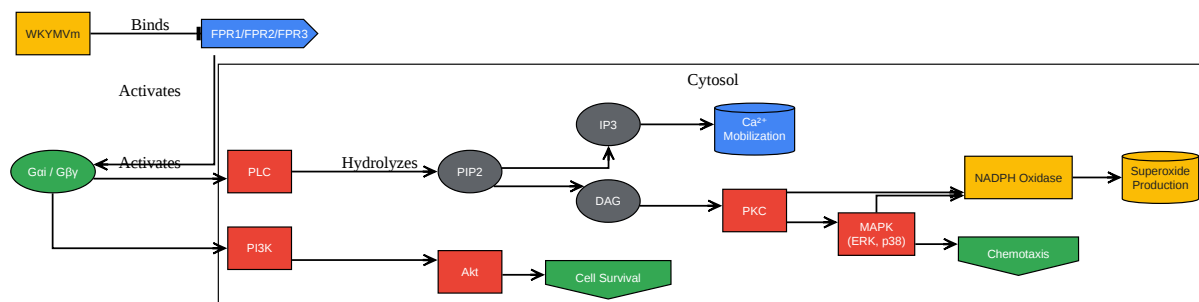
- Working solutions: Diluted working solutions can be stored at 4°C for a few days, but it is recommended to prepare them fresh for each experiment.

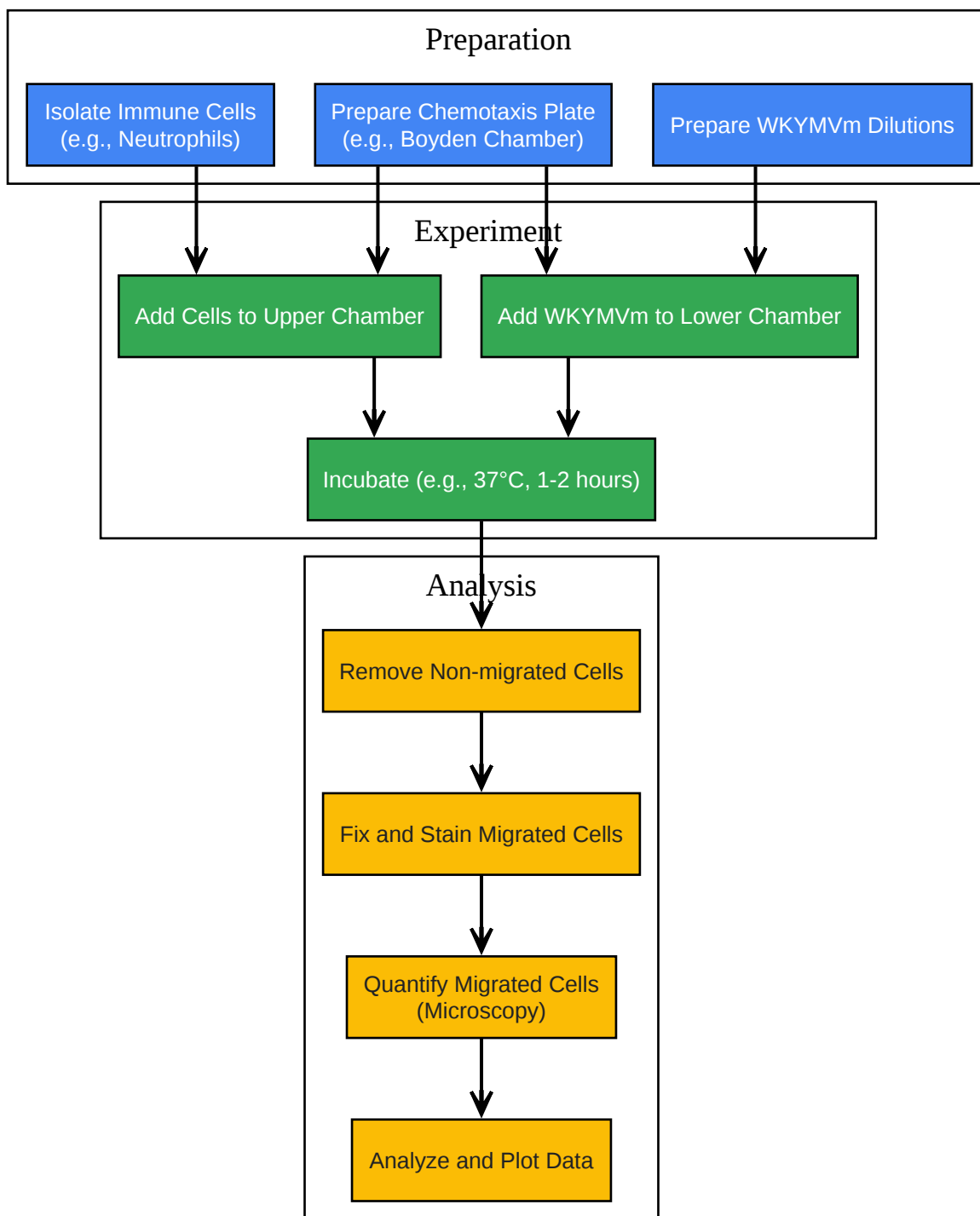
Important Considerations:

- Avoid Repeated Freeze-Thaw Cycles: Repeatedly freezing and thawing peptide solutions can lead to degradation and aggregation.
- Light Sensitivity: Protect the peptide, both in solid form and in solution, from direct light.
- Oxidation: Peptides containing methionine, like **WKYMVm**, are susceptible to oxidation. Use oxygen-free solvents if possible and minimize exposure to air.

WKYMVm Signaling Pathway

WKYMVm exerts its biological effects by binding to Formyl Peptide Receptors (FPRs), which are G-protein coupled receptors. This binding initiates a cascade of intracellular signaling events.





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